

5-bromo-3-chlorosalicylaldehyde molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-3-chloro-2-hydroxybenzaldehyde

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An In-depth Technical Guide to the Molecular Weight of 5-bromo-3-chlorosalicylaldehyde

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed analysis of the molecular weight of 5-bromo-3-chlorosalicylaldehyde, a substituted aromatic aldehyde with significant applications in chemical synthesis.

Molecular Formula and Structure

5-bromo-3-chlorosalicylaldehyde, also known as **5-bromo-3-chloro-2-hydroxybenzaldehyde**, has the chemical formula $C_7H_4BrClO_2$ ^[1]. Its structure consists of a benzene ring substituted with a bromine atom, a chlorine atom, a hydroxyl group, and a formyl (aldehyde) group.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for 5-bromo-3-chlorosalicylaldehyde is based on the atomic weights of carbon, hydrogen, bromine, chlorine, and oxygen.

Atomic Weights of Constituent Elements

The standard atomic weights of the elements present in 5-bromo-3-chlorosalicylaldehyde are detailed in the table below.

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	7	12.011[2][3]	84.077
Hydrogen	H	4	1.008[4][5][6]	4.032
Bromine	Br	1	79.904[7][8]	79.904
Chlorine	Cl	1	35.453[9]	35.453
Oxygen	O	2	15.999[10][11][12]	31.998
Total	235.464			

Final Molecular Weight

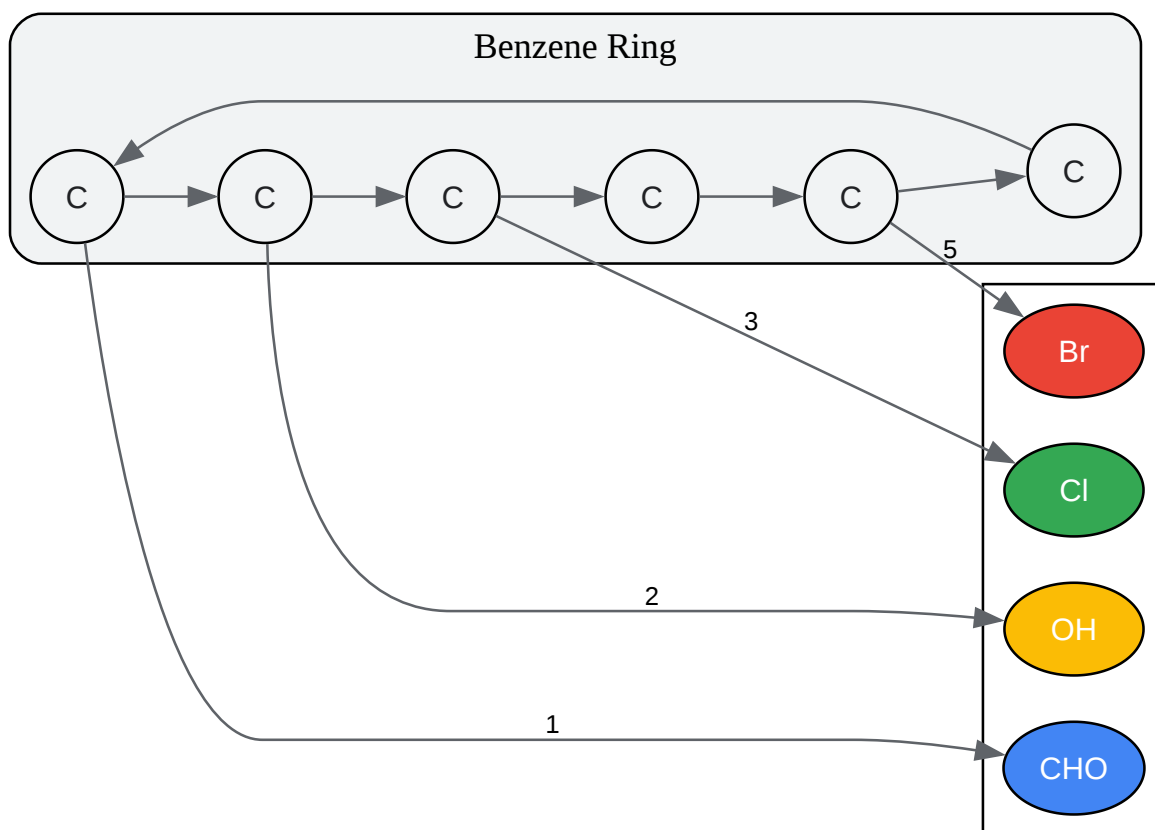
Based on the summation of the atomic weights of its constituent elements, the calculated molecular weight of 5-bromo-3-chlorosalicylaldehyde is 235.464 g/mol . This value is consistent with the commonly cited molecular weight of 235.46 g/mol [1][13][14][15].

Experimental Determination

While the theoretical molecular weight is calculated from atomic weights, it can be experimentally verified using techniques such as mass spectrometry. This method provides a precise mass-to-charge ratio of the ionized molecule, confirming its molecular weight.

Visualization of Molecular Structure

The following diagram illustrates the chemical structure of 5-bromo-3-chlorosalicylaldehyde.



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Caption: Molecular structure of 5-bromo-3-chlorosalicylaldehyde.

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- To cite this document: BenchChem. [5-bromo-3-chlorosalicylaldehyde molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270747#5-bromo-3-chlorosalicylaldehyde-molecular-weight]

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